

Validation of synthesis pathways for 2-substituted perimidines

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-[4-(benzyloxy)phenyl]-2,3-dihydro-1H-perimidine

Cat. No.: B4729532

[Get Quote](#)

Sources

- 1. bcc.bas.bg [bcc.bas.bg]
- 2. tandfonline.com [tandfonline.com]
- 3. zenodo.org [zenodo.org]
- 4. Synthesis of Cobalt Hydroxychloride and Its Application as a Catalyst in the Condensation of Perimidines | MDPI [mdpi.com]
- 5. Synthesis of Cobalt Hydroxychloride and Its Application as a Catalyst in the Condensation of Perimidines - PMC [pmc.ncbi.nlm.nih.gov]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Validation of synthesis pathways for 2-substituted perimidines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b4729532/docs#validation-of-synthesis-pathways-for-2-substituted-perimidines\]](https://www.benchchem.com/product/b4729532/docs#validation-of-synthesis-pathways-for-2-substituted-perimidines)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)